

Application Note: UV-Spectrophotometric Analysis of Troxerutin in Tablet Formulation

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Compound of Interest

Compound Name: Troxerutin

Cat. No.: B1681598

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AN-TRX-UV-001

Introduction

Troxerutin is a flavonoid derivative, specifically a hydroxyethylrutoside, known for its vasoprotective properties. It is commonly used in the treatment of venous insufficiency and other vascular disorders. Accurate and precise quantification of **Troxerutin** in pharmaceutical tablet formulations is crucial for ensuring product quality and therapeutic efficacy. This application note describes a simple, cost-effective, and reliable UV-spectrophotometric method for the determination of **Troxerutin** in tablets. The method is validated according to ICH guidelines, demonstrating its suitability for routine quality control analysis.

Principle

The method is based on the measurement of the ultraviolet (UV) absorbance of **Troxerutin** in a suitable solvent. **Troxerutin** exhibits a characteristic absorption spectrum in the UV region, with a maximum absorbance (λ_{max}) that can be used for its quantification. The absorbance of a solution is directly proportional to the concentration of the analyte, following the Beer-Lambert law.

Materials and Reagents

- **Troxerutin** Reference Standard
- **Troxerutin** Tablets (e.g., Oxerute, 1000 mg)

- Acetic Acid (AR Grade)
- Distilled Water
- Methanol (for cleaning)
- Volumetric flasks (10 mL, 50 mL, 100 mL)
- Pipettes
- Sonicator
- UV-Visible Spectrophotometer (e.g., Shimadzu-1700 Double Beam)
- Whatman Filter Paper No. 41

Experimental Protocols

A 0.1M acetic acid solution is prepared by diluting the appropriate volume of glacial acetic acid with distilled water. This solution is used as the solvent for all subsequent preparations and as the blank for spectrophotometric measurements.

- Accurately weigh 25 mg of **Troxerutin** reference standard.^[1]
- Transfer the standard to a 50 mL volumetric flask.
- Dissolve and make up the volume with 0.1M acetic acid to obtain a concentration of 500 µg/mL.^[1]
- From the standard stock solution, pipette aliquots ranging from 1.0 mL to 8.0 mL into a series of 10 mL volumetric flasks.^[1]
- Make up the volume in each flask with 0.1M acetic acid to obtain concentrations in the range of 5-40 µg/mL.^{[1][2]}
- Scan the solutions in the UV-Vis spectrophotometer from 200-400 nm against 0.1M acetic acid as a blank.

- Determine the wavelength of maximum absorbance (λ_{max}). The λ_{max} for **Troxerutin** in 0.1M acetic acid is 348 nm.
- Measure the absorbance of each working standard solution at 348 nm.
- Plot a calibration curve of absorbance versus concentration.
- Weigh and powder twenty **Troxerutin** tablets.
- Accurately weigh a quantity of the powdered tablets equivalent to 25 mg of **Troxerutin**.
- Transfer the powder to a 100 mL volumetric flask.
- Add 10 mL of 0.1M acetic acid and sonicate for 10 minutes.
- Repeat the extraction process five times with 10 mL of 0.1M acetic acid each time.
- Make up the final volume to 100 mL with 0.1M acetic acid.
- Filter the solution through Whatman filter paper No. 41.
- From the filtrate, prepare a suitable dilution with 0.1M acetic acid to obtain a concentration within the calibration curve range.
- Measure the absorbance of the final sample solution at 348 nm against the 0.1M acetic acid blank.
- Calculate the concentration of **Troxerutin** in the sample solution from the calibration curve.
- Determine the amount of **Troxerutin** per tablet using the appropriate dilution factors.

Method Validation Summary

The developed UV-spectrophotometric method was validated as per ICH guidelines for linearity, accuracy, precision, limit of detection (LOD), and limit of quantification (LOQ).

Parameter	Result
Wavelength (λ_{max})	348 nm
Linearity Range	5-40 $\mu\text{g/mL}$
Correlation Coefficient (r^2)	0.9996
Limit of Detection (LOD)	0.2628 $\mu\text{g/mL}$
Limit of Quantification (LOQ)	0.7966 $\mu\text{g/mL}$
Precision (%RSD)	0.1157%
Accuracy (% Recovery)	101.58% - 105.31%

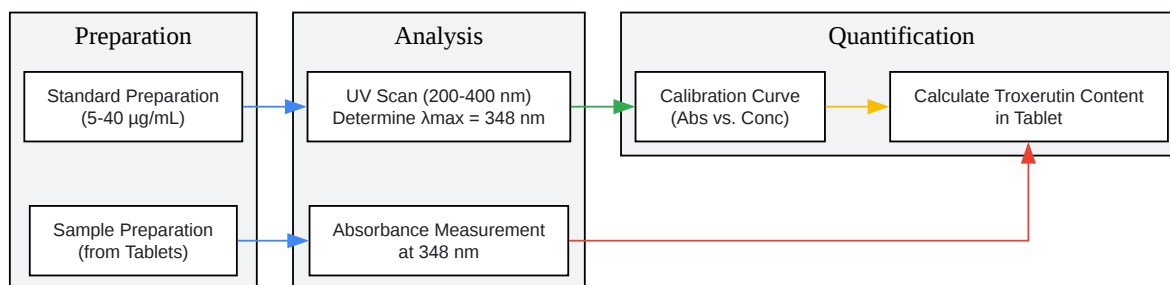
Results and Discussion

The UV spectrum of **Troxerutin** in 0.1M acetic acid showed a clear absorbance maximum at 348 nm, which was selected for quantification. The method demonstrated excellent linearity over the concentration range of 5-40 $\mu\text{g/mL}$, with a correlation coefficient of 0.9996, indicating a strong positive correlation between concentration and absorbance. The low values of LOD and LOQ demonstrate the sensitivity of the method. The precision of the method was confirmed by low relative standard deviation (%RSD) values, and the accuracy was established through recovery studies, with percentage recoveries falling within the acceptable limits. The assay of a commercial tablet formulation (Oxerute) showed a **Troxerutin** content of 101.69%, which is within the pharmacopeial limits.

Conclusion

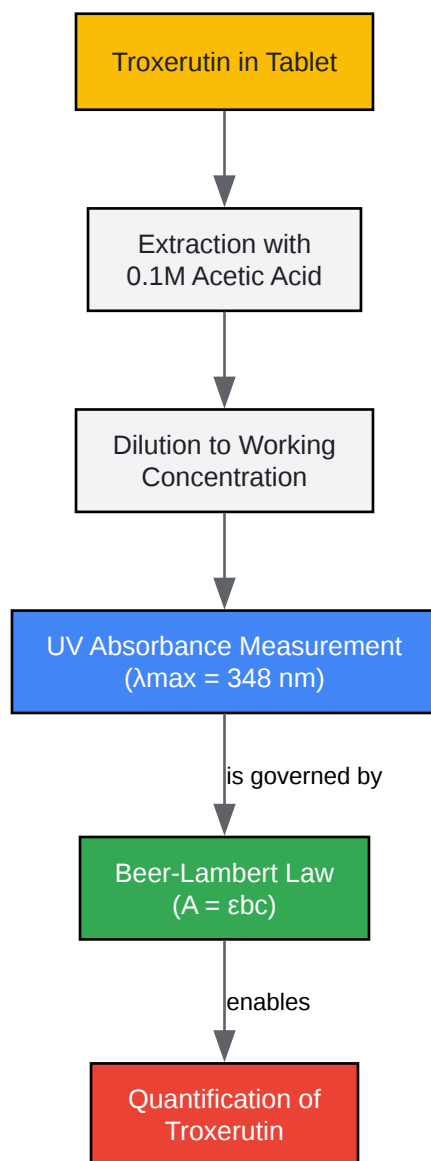
The developed UV-spectrophotometric method is simple, rapid, accurate, precise, and cost-effective for the routine quality control analysis of **Troxerutin** in tablet formulations. The method's validation parameters are well within the acceptable limits as per ICH guidelines, making it a reliable analytical tool for the pharmaceutical industry.

Visualizations



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Caption: Experimental workflow for the UV-spectrophotometric analysis of **Troxerutin**.



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Caption: Logical relationship of the analytical principle.

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References

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